

DDO-02005 free base stability and storage conditions

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Compound of Interest

Compound Name: DDO-02005 free base

Cat. No.: B11936186

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DDO-02005 Free Base Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and storage of **DDO-02005 free base**, along with troubleshooting advice for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **DDO-02005 free base**?

There are conflicting recommendations from various suppliers. Some suggest storage at room temperature for short-term handling, particularly in the continental United States.^[1] However, for long-term stability, it is often shipped on blue ice, indicating that refrigerated or frozen conditions are preferable.

It is crucial to consult the Certificate of Analysis (CoA) that accompanies your specific batch of **DDO-02005 free base** for the most accurate storage instructions. As a general best practice for nitrogen-containing heterocyclic compounds, storage at -20°C, desiccated, and protected from light is recommended to minimize degradation.

Q2: There seem to be different CAS numbers and molecular weights for DDO-02005. Which one is correct?

It is important to be aware of a notable discrepancy in the reported identifying information for DDO-02005 across different suppliers. This may indicate the existence of different salt forms or variations of the compound.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)
MedChemExpress	1186134-30-4	C ₂₁ H ₂₅ N ₃ O ₂	351.44
BioCat / TargetMol	1186049-44-4	C ₂₁ H ₂₇ Cl ₂ N ₃ O ₂	424.37

Actionable Advice: Always verify the CAS number and molecular weight from the documentation provided with your specific product lot. Using an incorrect molecular weight for concentration calculations will lead to significant errors in your experimental results.

Q3: How should I dissolve **DDO-02005 free base** for in vitro and in vivo studies?

DDO-02005 free base has limited solubility in aqueous solutions. For most applications, a stock solution in an organic solvent is required.

- For in vitro experiments: A common solvent is Dimethyl Sulfoxide (DMSO).
- For in vivo formulations: A multi-step process is often necessary to create a stable solution suitable for administration. One published method involves initially dissolving the compound in DMSO, followed by dilution with other excipients like PEG300, Tween 80, and a final dilution in saline or PBS.^[2]

Always perform small-scale solubility tests before preparing a large batch of solution to ensure the compound does not precipitate at your desired concentration.

Q4: What is the known stability of **DDO-02005 free base** in solution?

Specific data on the long-term stability of **DDO-02005 free base** in various solvents is not readily available in the public domain. As a general precaution, it is advisable to:

- Prepare fresh solutions for each experiment.

- If short-term storage is necessary, store stock solutions at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.
- Protect solutions from light, as compounds with aromatic rings can be susceptible to photodegradation.

One vendor suggests that stock solutions in DMSO should not be stored at room temperature for extended periods (e.g., a week).^[2]

Troubleshooting Guide

Issue: Inconsistent or lower-than-expected bioactivity in my experiments.

This is a common issue that can often be traced back to the stability and handling of the compound.

```
dot digraph "Troubleshooting_Low_Bioactivity" { graph [rankdir="LR", splines=ortho,
nodesep=0.4]; node [shape=rectangle, style="filled", fontname="Arial", fontsize=10,
margin="0.2,0.1"]; edge [fontname="Arial", fontsize=9];
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```
subgraph "cluster_InitialCheck" { label="Initial Checks"; style="filled"; fillcolor="#F1F3F4";
node[fillcolor="#FFFFFF", fontcolor="#202124"]; start [label="Start: Low Bioactivity Observed",
shape=ellipse, fillcolor="#EA4335", fontcolor="#FFFFFF"]; check_calc [label="Verify MW and
Calculations"]; check_solubility [label="Assess Solution Clarity\n(Precipitation?)"]; }
```

```
subgraph "cluster_CompoundIntegrity" { label="Compound Integrity Assessment"; style="filled";
fillcolor="#F1F3F4"; node[fillcolor="#FFFFFF", fontcolor="#202124"]; check_storage
[label="Review Storage Conditions\n(Temp, Light, Desiccation)"]; prepare_fresh
[label="Prepare Fresh Stock Solution"]; compare_activity [label="Compare Activity:\nOld vs.
Fresh Stock"]; }
```

```
subgraph "cluster_Resolution" { label="Resolution"; style="filled"; fillcolor="#F1F3F4";
node[fillcolor="#FFFFFF", fontcolor="#202124"]; activity_restored [label="Activity Restored?
\n(Problem was degraded stock)", shape=diamond, fillcolor="#34A853", fontcolor="#FFFFFF"];
contact_supplier [label="Contact Supplier for CoA\nand Stability Data", fillcolor="#FBBC05",
fontcolor="#202124"]; end_ok [label="End: Issue Resolved", shape=ellipse, fillcolor="#4285F4",
```

```
fontcolor="#FFFFFF"]; end_further [label="End: Further Investigation Needed", shape=ellipse, fillcolor="#5F6368", fontcolor="#FFFFFF"]; }
```

```
start -> check_calc; check_calc -> check_solubility; check_solubility -> check_storage;
check_storage -> prepare_fresh; prepare_fresh -> compare_activity; compare_activity ->
activity_restored; activity_restored -> end_ok [label="Yes"]; activity_restored ->
contact_supplier [label="No"]; contact_supplier -> end_further; }
```

Caption: Troubleshooting workflow for low bioactivity of DDO-02005.

Experimental Protocols

Protocol for Preparation of a Stock Solution in DMSO

- Materials: **DDO-02005 free base** powder, anhydrous DMSO, sterile microcentrifuge tubes.
- Procedure:
 - Equilibrate the **DDO-02005 free base** vial to room temperature before opening to prevent moisture condensation.
 - Weigh the required amount of **DDO-02005 free base** in a sterile tube.
 - Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
 - Vortex or sonicate briefly at room temperature until the solid is completely dissolved.
 - Visually inspect the solution for any undissolved particles.
- Storage: Aliquot the stock solution into smaller volumes in light-protected tubes and store at -20°C or -80°C.

Signaling Pathway

DDO-02005 is an inhibitor of the Kv1.5 potassium channel, which plays a role in cardiac action potential repolarization.

```
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DDO [label="DDO-02005", fillcolor="#FBBC05", fontcolor="#202124"]; Kv15 [label="Kv1.5 Potassium Channel", fillcolor="#4285F4", fontcolor="#FFFFFF"]; K_efflux [label="K+ Efflux", fillcolor="#F1F3F4", fontcolor="#202124"]; Repolarization [label="Atrial Action Potential\nRepolarization", fillcolor="#F1F3F4", fontcolor="#202124"]; Prolongation [label="Prolongation of\nAction Potential Duration", fillcolor="#34A853", fontcolor="#FFFFFF"]; AF [label="Reduced Susceptibility\ninto Atrial Fibrillation", fillcolor="#FFFFFF", fontcolor="#202124"];  
  
DDO -> Kv15 [arrowhead=tee, color="#EA4335", penwidth=1.5]; Kv15 -> K_efflux [arrowhead=normal, color="#5F6368"]; K_efflux -> Repolarization [arrowhead=normal, color="#5F6368"]; Kv15 -> Repolarization [style=invis]; // for layout DDO -> Prolongation [style=invis]; // for layout Repolarization -> Prolongation [label="Inhibition of K+ Efflux leads to", color="#202124"]; Prolongation -> AF [arrowhead=normal, color="#5F6368"]; }
```

Caption: Mechanism of action of DDO-02005 on the Kv1.5 channel.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. DDO-02005 | TargetMol [targetmol.com]
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